

droperidol dose-dependent QT interval prolongation

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Compound Focus: Droperidol

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Evidence on Dose-Dependent QT Prolongation

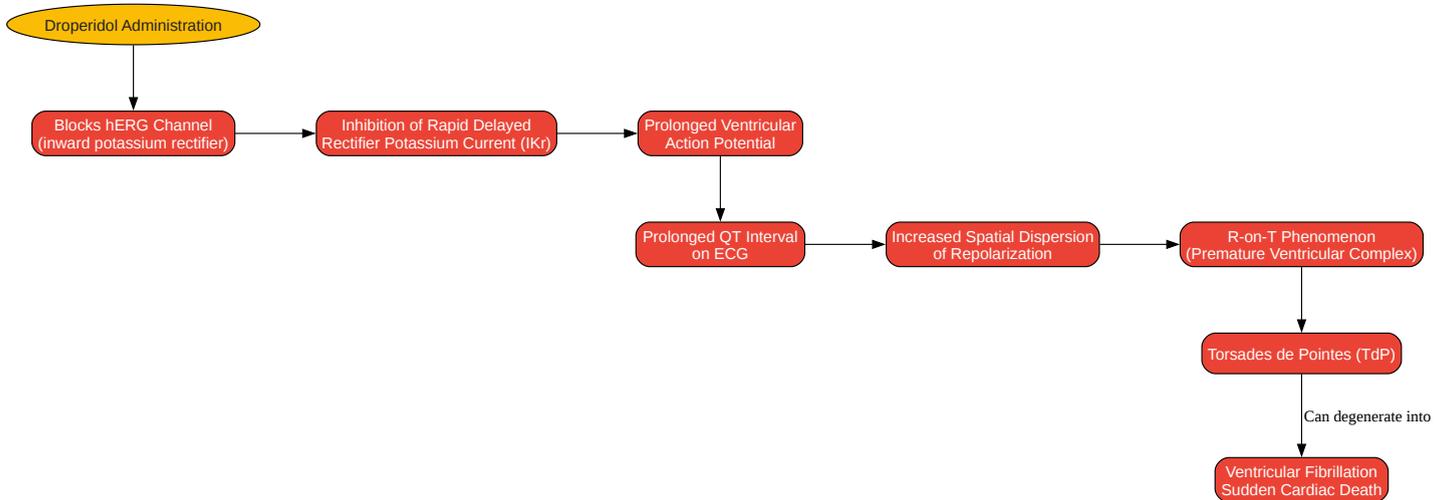
Study Design / Context	Droperidol Dose	Effect on QTc Interval	Clinical Outcomes & Notes
Observational (Surgery) [1]	0.1 mg/kg IV (~7 mg)	↑ 37 ms	No dysrhythmias reported.
	0.175 mg/kg IV (~12.25 mg)	↑ 44 ms	No dysrhythmias reported.
	0.25 mg/kg IV (~17.5 mg)	↑ 50 ms	No dysrhythmias reported.
Observational (PONV) [1]	0.75 mg IV	↑ 17 ms (mean max)	Comparable to ondansetron (↑20 ms).
RCT (Orthopedic Surgery) [1]	0.625 mg IV	--	No significant difference in QT prolongation >480 ms vs. ondansetron.
	1.25 mg IV	--	2 patients had QT >480 ms; no events >500 ms.

Study Design / Context	Droperidol Dose	Effect on QTc Interval	Clinical Outcomes & Notes
Retrospective Cohort (ED) [2]	Median 1.25 mg [IQR:1.25-2.5]	7.7% of patients met QTc prolongation criteria*	Higher cumulative dose (OR 1.27) and renal impairment (OR 1.01) increased odds of QTc prolongation.
Case Reports (FDA Post-Marketing) [1] [3]	Mostly 25-250 mg	--	Associated with TdP and deaths. A single case at 0.625 mg had confounding factors (e.g., amiodarone use).

*QTc prolongation defined as >500 ms or an increase >60 ms from baseline [2].

Mechanism of Action: The hERG Channel Blockade

The core mechanism involves **droperidol** blocking the **rapid delayed rectifier potassium current (IKr)** in the heart [4] [5]. Here is a diagram illustrating the signaling pathway and its impact:



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This blockade delays phase 3 repolarization of the cardiac action potential, leading to a prolonged QT interval on the ECG and creating a vulnerable window for TdP [4] [6].

Key Risk Factors for Torsades de Pointes

The progression from QT prolongation to TdP is multi-factorial [4]. Key risk factors include:

- **Non-Modifiable:** Congenital Long QT Syndrome, female sex, age >65 years [4] [7].
- **Modifiable:**

- **Electrolyte abnormalities:** Hypokalemia, hypomagnesemia, hypocalcemia [4] [7].
- **Concurrent QT-prolonging drugs:** Antiarrhythmics (Class Ia/III), certain antibiotics (fluoroquinolones, macrolides), other antipsychotics [4] [7] [6].
- **Medical conditions:** Clinically significant bradycardia, congestive heart failure, renal or hepatic impairment [4] [7] [2].
- **High-dose or rapid IV infusion of droperidol** [4] [1].

Experimental Protocols for Assessment

For researchers investigating drug-induced QT prolongation, here are foundational methodologies:

- **In Vitro hERG Assay:** Use **patch-clamp electrophysiology** on cells (e.g., HEK293) expressing the hERG channel to directly measure IKr current inhibition by **droperidol** [4] [5]. This is a standard first step in safety pharmacology.
- **In Vivo ECG Monitoring in Animal Models:** Conduct **telemetric ECG monitoring** in conscious, unrestrained animals (e.g., dogs, primates) to assess the effects of escalating **droperidol** doses on the QT interval in a whole-organism context [4].
- **Clinical ECG Evaluation:** In human trials, obtain **12-lead ECGs** at baseline and at peak plasma concentration after drug administration. Use a consistent correction formula (e.g., Bazett's, Fridericia's) to calculate QTc and monitor for changes, especially a QTc >500 ms or an increase >60 ms from baseline [7] [2].

Risk Mitigation & Clinical Guidance

- **Dosing is Critical:** The risk of significant QT prolongation and TdP is substantially higher with doses **≥2.5 mg** [1] [7]. Many serious cases in FDA reports involved much higher doses (25-250 mg) [1] [3].
- **Safety in Low Doses:** Evidence supports the relative safety of low-dose **droperidol** (<2.5 mg) in the emergency department, with a low incidence of serious arrhythmias [8] [2] [3].
- **Patient Screening:** A baseline ECG is recommended to identify patients with prolonged QTc or other risk factors before administration [7] [6].

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References

1. What is the risk of QT prolongation with droperidol? [dig.pharmacy.uic.edu]
2. a retrospective analysis of QTc prolongation and adverse events [bmcemergmed.biomedcentral.com]
3. The Return of Droperidol... [tamingthesru.com]
4. Drug-Induced QT And Torsades de Pointes - PMC Prolongation [pmc.ncbi.nlm.nih.gov]
5. What is the mechanism of Droperidol? [synapse.patsnap.com]
6. Addressing QTc Prolongation With Antipsychotics [uspharmacist.com]
7. Monograph for Professionals - Drugs.com Droperidol [drugs.com]
8. Droperidol for Agitation in Acute Care - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]

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